

Revolutionizing Near-Infrared Bio-applications: IR-806 Sensitized Upconversion Nanoparticles

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Compound of Interest

Compound Name: IR-806

Cat. No.: B15553370

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Lanthanide-doped upconversion nanoparticles (UCNPs) have emerged as a powerful tool in biomedical research due to their unique ability to convert low-energy near-infrared (NIR) light into higher-energy visible or ultraviolet light. This property allows for deep tissue penetration and reduced autofluorescence, making them ideal for applications such as in vivo imaging and photodynamic therapy (PDT). However, a significant limitation of UCNPs is their low absorption cross-section in the NIR region. To overcome this, organic dyes with high molar extinction coefficients can be employed as sensitizers to enhance the light-harvesting capabilities of UCNPs.

This document provides detailed application notes and protocols for the use of the heptamethine cyanine dye, **IR-806**, as a sensitizer for upconversion nanoparticles. **IR-806** exhibits strong absorption in the 800 nm region, a wavelength that offers a favorable window for biological applications due to reduced water absorption and tissue scattering compared to the more commonly used 980 nm excitation for UCNPs.

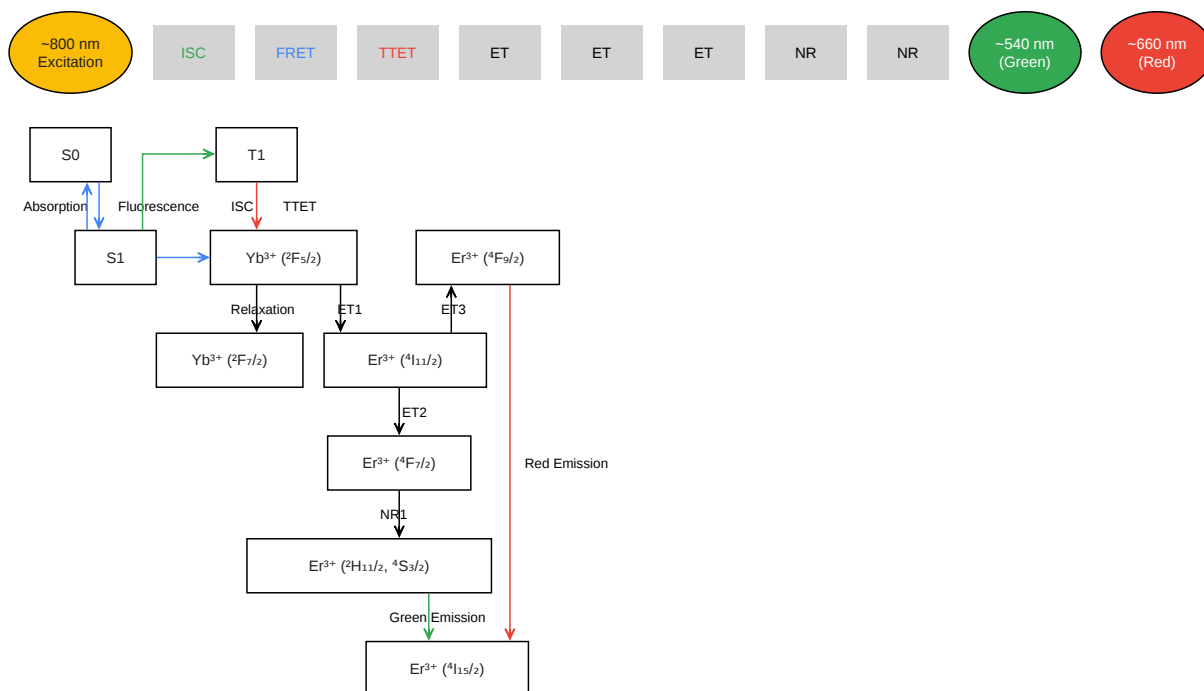
Mechanism of Sensitization

The sensitization of UCNP by **IR-806** involves a complex interplay of energy transfer processes. Upon excitation with ~800 nm light, the **IR-806** dye absorbs the photon energy and transitions to an excited singlet state (S1). From this state, the energy can be transferred to the sensitizer ions (typically Yb³⁺) within the UCNP host lattice through two primary pathways:

- Förster Resonance Energy Transfer (FRET): A non-radiative energy transfer from the excited singlet state of the **IR-806** dye to the Yb³⁺ ions.
- Triplet-Triplet Energy Transfer (TTET): The **IR-806** dye can undergo intersystem crossing (ISC) from the excited singlet state to a longer-lived triplet state (T1). Energy is then transferred from this triplet state to the Yb³⁺ ions. The presence of heavy atoms like Gd³⁺ in the UCNP lattice can enhance the ISC rate of **IR-806**, thereby promoting the triplet energy transfer pathway.

Once the Yb³⁺ ions are excited, they sequentially transfer their energy to activator ions (e.g., Er³⁺, Tm³⁺), leading to the emission of upconverted light.

Signaling Pathway Diagram



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Caption: Energy transfer mechanism in **IR-806** sensitized UCNPs.

Quantitative Data

The performance of **IR-806** sensitized UCNPs can be quantified by several parameters. The following tables summarize key data from various studies.

Table 1: Photophysical Properties of **IR-806** and Sensitized UCNPs

Parameter	Value	Conditions	Reference
IR-806			
Absorption Max (λ_{abs})	~806 nm	In CHCl_3	[1]
Emission Max (λ_{em})	~830 nm	In CHCl_3	[2]
Singlet Lifetime (τ)	~575 ps	Free dye in solution	[1]
IR-806 Sensitized UCNPs			
Upconversion Quantum Yield (UCQY)	Up to $5.3 \pm 0.4\%$	$\text{NaYF}_4:\text{Yb,Er}@ \text{NaGdF}_4$ UCNPs, 808 nm excitation at 5 W cm^{-2}	
Luminescence Enhancement	~1,100 to 33,000-fold	Compared to unsensitized UCNPs, dependent on UCNP composition and excitation power	[3]
IR-806 Singlet Lifetime (τ)	~173 - 293 ps	Bound to UCNP surface	[1]

Table 2: Performance of **IR-806** Sensitized UCNPs in Biomedical Applications

Application	Key Finding	Nanoparticle System	Reference
Bioimaging	20-fold enhancement in integrated spectral response (720-1000 nm)	IR-806- β -NaYF ₄ :20%Yb ³⁺ , 2%Er ³⁺ @ β -NaYF ₄ :10%Yb ³⁺	[4]
Photodynamic Therapy (PDT)	Significant singlet oxygen generation upon 808 nm irradiation	IR-806 sensitized UCNPs co-loaded with a photosensitizer	[5]
In Vivo Imaging	Successful tumor imaging in mouse models	PEGylated IR-806 sensitized UCNPs	[4]

Experimental Protocols

Protocol 1: Synthesis of Oleic Acid-Capped NaYF₄:Yb³⁺,Er³⁺ UCNPs

This protocol describes a common thermal decomposition method for synthesizing high-quality, oleic acid-capped UCNPs.

Materials:

- YCl₃·6H₂O, YbCl₃·6H₂O, ErCl₃·6H₂O
- 1-octadecene (ODE)
- Oleic acid (OA)
- NaOH
- NH₄F
- Methanol

- Ethanol
- Cyclohexane

Procedure:

- In a 100 mL three-neck flask, add rare-earth chlorides (e.g., 0.78 mmol YCl_3 , 0.2 mmol YbCl_3 , 0.02 mmol ErCl_3), 6 mL of oleic acid, and 15 mL of 1-octadecene.
- Heat the mixture to 160 °C under argon flow with constant stirring for 30 minutes to form the rare-earth oleate complexes and remove water.
- Cool the solution to room temperature.
- In a separate flask, dissolve NaOH (2.5 mmol) and NH_4F (4 mmol) in 10 mL of methanol by sonication.
- Slowly add the methanol solution of NaOH and NH_4F to the rare-earth oleate solution with vigorous stirring.
- Stir the mixture for 30 minutes at room temperature.
- Heat the solution to 100 °C and maintain for 30 minutes to evaporate the methanol.
- Under argon protection, heat the solution to 300 °C and maintain for 1 hour.
- Cool the reaction to room temperature.
- Precipitate the UCNPs by adding 20 mL of ethanol and centrifuge at 8000 rpm for 10 minutes.
- Wash the nanoparticle pellet three times with an ethanol/cyclohexane (1:1 v/v) mixture.
- Finally, disperse the oleic acid-capped UCNPs in a nonpolar solvent like cyclohexane or chloroform for storage.

Protocol 2: Synthesis of IR-806 Dye

This protocol outlines a general synthesis for heptamethine cyanine dyes like **IR-806**.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- Appropriate phenylhydrazine derivative
- 3-methyl-2-butanone
- Acetic acid
- Sodium bicarbonate
- Dichloromethane
- Quaternary indolenium salt
- Corresponding linker (e.g., glutaconaldehyde dianil hydrochloride)
- Sodium acetate
- Acetic anhydride

Procedure:

- Fischer Indole Cyclization: Reflux the phenylhydrazine derivative with 3-methyl-2-butanone in acetic acid to form the 2,3,3-trimethylindolenine derivative.[\[6\]](#) Neutralize with sodium bicarbonate and extract with dichloromethane.[\[6\]](#)
- Quaternization: React the indolenine derivative with an alkylating agent (e.g., methyl iodide) to form the quaternary indolenium salt.
- Condensation: React the quaternary indolenium salt with the appropriate polymethine bridge linker in a 2:1 ratio in the presence of sodium acetate and acetic anhydride.[\[6\]](#)
- Purification: Purify the crude **IR-806** dye product by column chromatography.[\[6\]](#)

Protocol 3: Functionalization of UCNP's with IR-806

This protocol describes a ligand exchange method to coat the oleic acid-capped UCNPs with **IR-806**.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

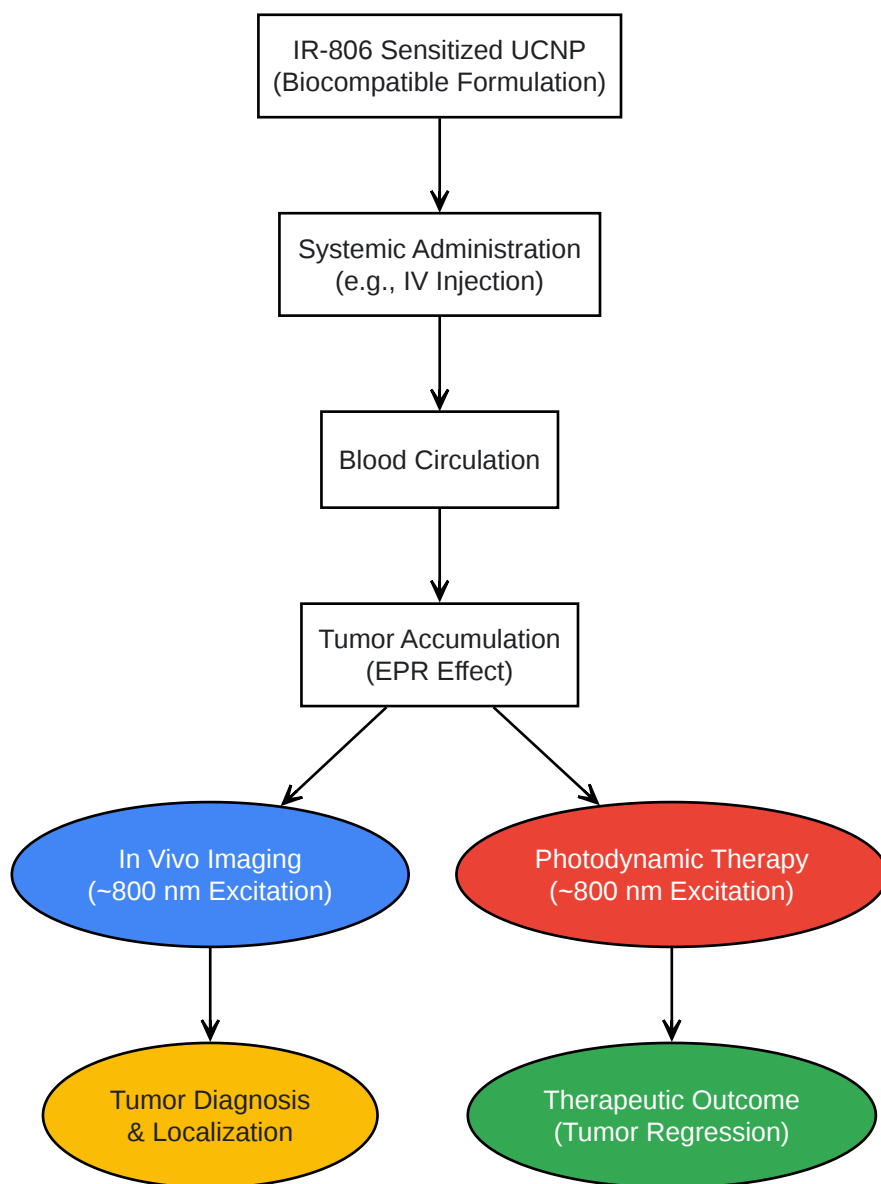
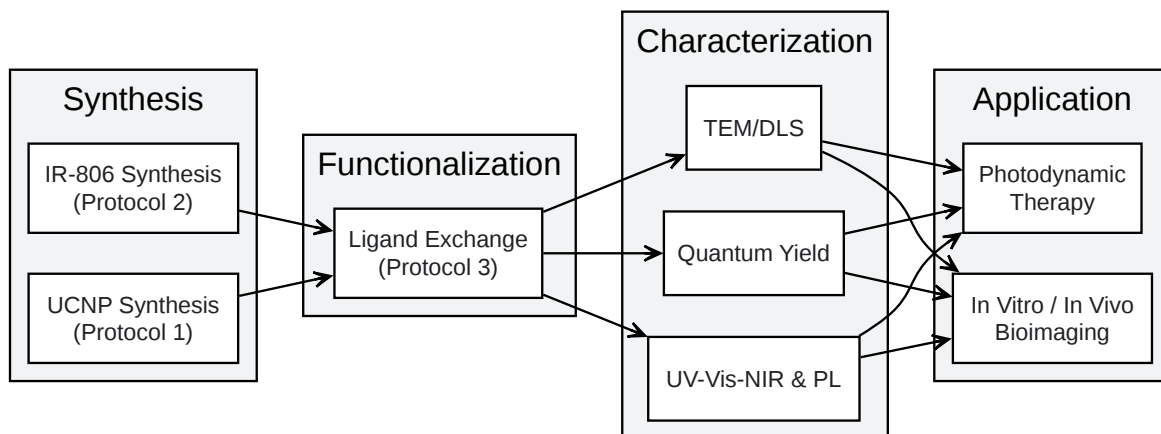
Materials:

- Oleic acid-capped UCNPs dispersed in chloroform
- **IR-806** dye
- Chloroform

Procedure:

- Prepare a solution of oleic acid-capped UCNPs in chloroform (e.g., 1 mg/mL).
- Prepare a stock solution of **IR-806** in chloroform.
- Add a specific amount of the **IR-806** stock solution to the UCNP solution. The optimal molar ratio of **IR-806** to UCNPs should be determined experimentally, but a starting point is around 60:1.[\[4\]](#)
- Stir the mixture at room temperature for at least 2 hours to allow for ligand exchange.[\[1\]](#)
- The **IR-806** sensitized UCNPs can be used directly in solution or precipitated by adding a non-solvent like ethanol and collected by centrifugation for redispersion in other solvents.

Experimental Workflow Diagram



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